

comparative analysis of Invopressin and oxytocin on social behavior

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Compound of Interest

Compound Name: *Invopressin*

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A Comparative Analysis of Inotocin and Oxytocin on Social Behavior

Introduction

The nonapeptides oxytocin and its invertebrate ortholog, inotocin, play pivotal roles in regulating social behaviors across a wide range of species. While oxytocin is well-recognized for its influence on mammalian social interactions, including maternal care, pair bonding, and trust, inotocin is emerging as a key modulator of social behaviors in insects.^{[1][2][3]} This guide provides a comparative analysis of inotocin and oxytocin, focusing on their effects on social behavior, their underlying signaling pathways, and the experimental methodologies used to elucidate their functions. This comparison is intended for researchers, scientists, and drug development professionals interested in the neurobiology of social behavior.

Comparative Effects on Social Behavior

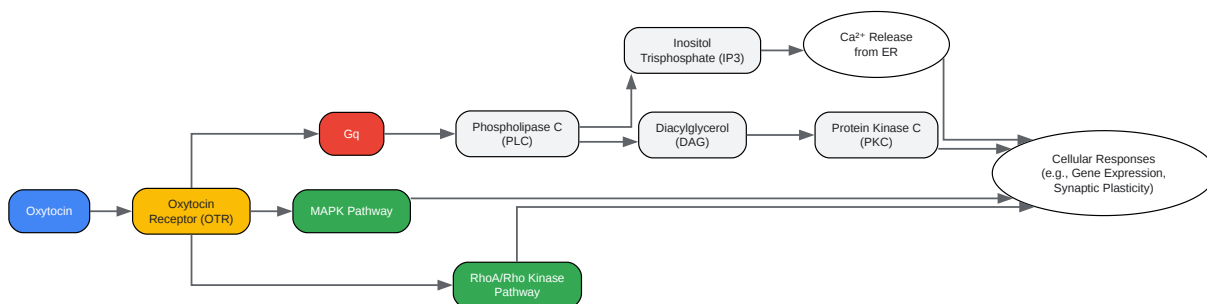
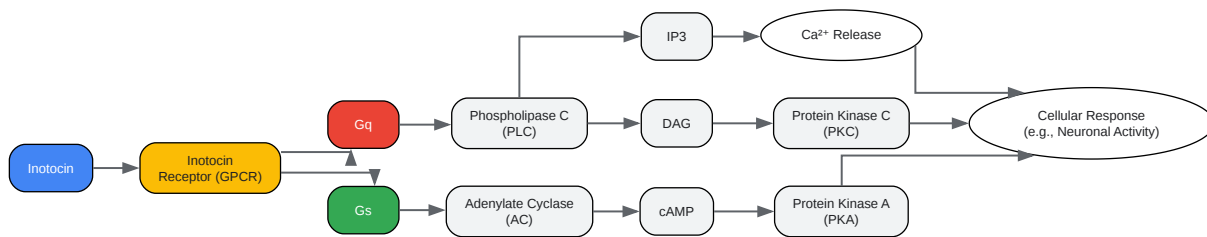
Feature	Inotocin	Oxytocin
Primary Domain	Invertebrates (Insects)	Mammals
Key Social Behaviors	Modulation of social foraging, potential role in parental care. [3][4]	Maternal behavior, pair bonding, social recognition, trust, empathy, and in-group/out-group dynamics.[1][5][6]
Agonistic Behavior	Not extensively studied, but oxytocin has been shown to decrease aggression toward novel individuals.[7]	Can increase aggression toward out-group individuals while promoting affiliation with in-group members.[1]
Social Memory	Limited direct evidence.	Enhances social memory in rodents.[8]
Anxiety-Related Social Behavior	Not extensively studied.	Can reduce anxiety and promote social cohesion under stress.[8]

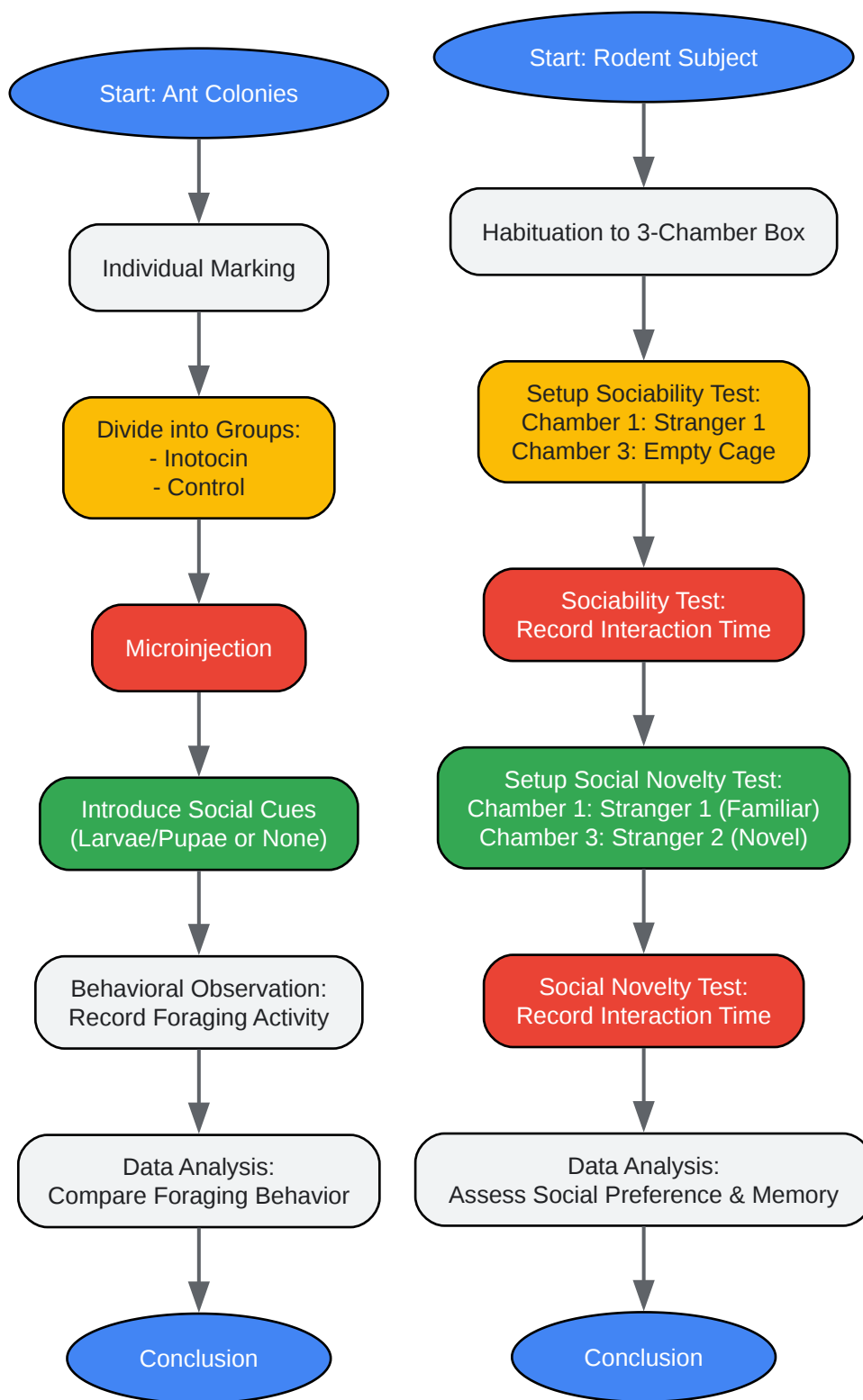
Signaling Pathways

Both inotocin and oxytocin exert their effects by binding to G-protein-coupled receptors (GPCRs), initiating intracellular signaling cascades. While there are similarities in the downstream pathways, specific components and their interactions can vary.

Inotocin Signaling Pathway

Inotocin signaling has been shown to proceed through both Gq- and Gs-signaling pathways.[2] Upon binding to its receptor, the activated G-protein can stimulate downstream effectors that lead to changes in cellular function and, ultimately, behavior.





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